

# commercial availability of 6-Bromo-8-methyl-5-nitroquinoline

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## Compound of Interest

Compound Name: 6-Bromo-8-methyl-5-nitroquinoline

Cat. No.: B3282902

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## In-Depth Technical Guide: 6-Bromo-8-methyl-5-nitroquinoline

For Researchers, Scientists, and Drug Development Professionals

### Abstract

This technical guide addresses the commercial availability, potential synthetic routes, and key precursors of **6-Bromo-8-methyl-5-nitroquinoline**. Extensive research indicates that this specific polysubstituted quinoline is not commercially available as a stock chemical. However, this guide provides detailed information on commercially available precursors, enabling its synthesis for research and development purposes. A proposed synthetic protocol, based on established nitration methodologies for similar quinoline scaffolds, is presented, along with the necessary workflow and logical relationship diagrams to facilitate its production in a laboratory setting.

### Commercial Availability

A thorough search of major chemical supplier databases reveals that **6-Bromo-8-methyl-5-nitroquinoline** is not a commercially available compound. Researchers requiring this molecule for their studies will need to undertake its chemical synthesis. The following sections detail the availability of key starting materials and a proposed synthetic pathway.

## Commercially Available Precursors

The synthesis of **6-Bromo-8-methyl-5-nitroquinoline** can be envisioned through the nitration of 6-Bromo-8-methylquinoline. The commercial availability of this key precursor, along with a related compound, 8-methyl-5-nitroquinoline, is summarized in the table below.

Compound Name	CAS Number	Representative Suppliers	Purity	Available Quantities
6-Bromo-8-methylquinoline	178396-31-1	Ambeed, Inc.[1]	97%[1]	Gram scale[2]
6-Bromo-8-methylquinoline HCl	1257665-18-1	Various	min 97%[2]	1 gram[2]
8-methyl-5-nitroquinoline	64976-62-1	Sigma-Aldrich, Molport, Biosynth, CymitQuimica[3] [4][5][6]	95+%[6]	250mg, 1g, 5g[6]
6-Bromo-4-chloro-8-methylquinoline	1086062-90-9	Sigma-Aldrich	Not specified	Not specified

## Proposed Synthetic Protocol: Nitration of 6-Bromo-8-methylquinoline

The following experimental protocol is a proposed method for the synthesis of **6-Bromo-8-methyl-5-nitroquinoline**, adapted from a known procedure for the nitration of 6-bromoquinoline.[7]

### 3.1. Materials and Reagents:

- 6-Bromo-8-methylquinoline
- Concentrated Sulfuric Acid (H<sub>2</sub>SO<sub>4</sub>)

- Concentrated Nitric Acid ( $\text{HNO}_3$ )
- Ice
- Deionized Water
- Sodium Bicarbonate ( $\text{NaHCO}_3$ ) solution (saturated)
- Ethyl Acetate
- Anhydrous Magnesium Sulfate ( $\text{MgSO}_4$ )
- Silica Gel for column chromatography
- Hexane
- Ethyl Acetate

### 3.2. Experimental Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and under a fume hood, dissolve 6-Bromo-8-methylquinoline (1.0 equivalent) in concentrated sulfuric acid at  $0^\circ\text{C}$  (ice bath).
- In a separate flask, prepare a nitrating mixture by slowly adding concentrated nitric acid (1.1 equivalents) to concentrated sulfuric acid at  $0^\circ\text{C}$ .
- Add the nitrating mixture dropwise to the solution of 6-Bromo-8-methylquinoline, maintaining the reaction temperature at  $0^\circ\text{C}$ .
- After the addition is complete, allow the reaction mixture to stir at  $0^\circ\text{C}$  for 1 hour, then let it warm to room temperature and stir for an additional 2-3 hours.
- Carefully pour the reaction mixture over crushed ice.
- Neutralize the acidic solution by the slow addition of a saturated sodium bicarbonate solution until the pH is approximately 7-8.
- Extract the aqueous layer with ethyl acetate (3 x volumes).

- Combine the organic layers and wash with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by silica gel column chromatography using a hexane/ethyl acetate gradient to yield **6-Bromo-8-methyl-5-nitroquinoline**.

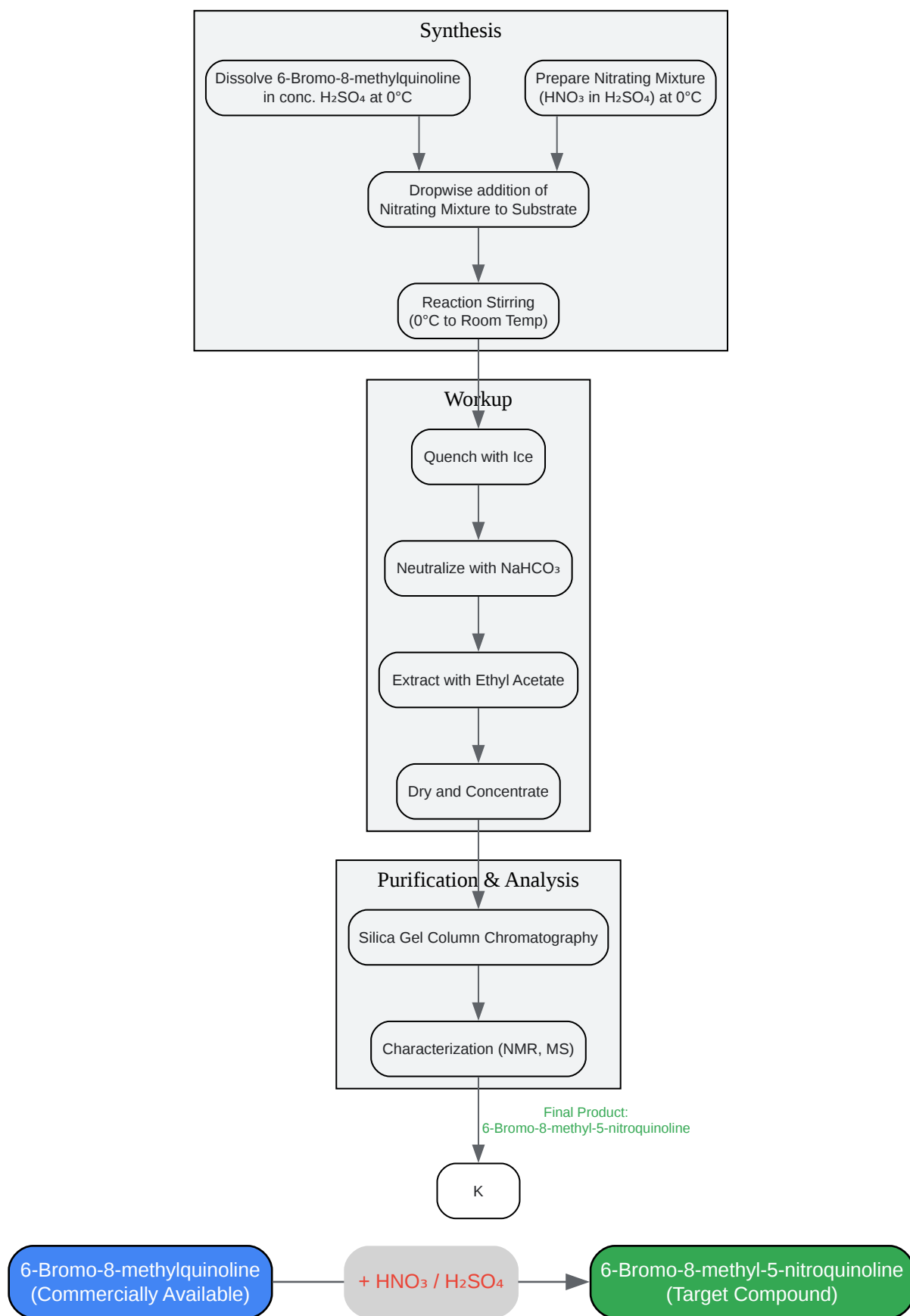
### 3.3. Characterization:

The structure and purity of the synthesized **6-Bromo-8-methyl-5-nitroquinoline** should be confirmed by analytical techniques such as  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, and mass spectrometry.

## Visualizations

### 4.1. Proposed Synthetic Workflow

The following diagram illustrates the proposed workflow for the synthesis and purification of **6-Bromo-8-methyl-5-nitroquinoline**.



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## References

- 1. 6-Bromo-8-methylquinoline | 178396-31-1 [sigmaaldrich.com]
- 2. calpaclab.com [calpaclab.com]
- 3. 8-methyl-5-nitroquinoline | 64976-62-1 | Buy Now [molport.com]
- 4. biosynth.com [biosynth.com]
- 5. 8-METHYL-5-NITROQUINOLINE AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]
- 6. cymitquimica.com [cymitquimica.com]
- 7. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
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